Comprehensive Safety and Handling Guide for 1-Bromonaphthalene

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Compound of Interest

Compound Name:	*1-Bromonaphthalene*
CAS No.:	*27497-51-4*
Cat. No.:	*B7761076*

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This guide provides essential safety protocols and logistical information for the handling and disposal of **1-Bromonaphthalene** in a laboratory setting. Adherence to these procedures is critical to ensure the safety of all personnel.

Hazard Identification and Personal Protective Equipment (PPE)

1-Bromonaphthalene is harmful if swallowed and causes serious eye irritation.[1][2][3] It may also cause skin and respiratory tract irritation.[4][5] Chronic exposure may lead to severe hemolytic anemia. Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Recommended Personal Protective Equipment (PPE)

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Protection Type	Specific Recommendations	Source
Eye/Face Protection	Chemical splash goggles or safety glasses with side protection. A face shield is also recommended.	
Skin Protection	Wear appropriate protective gloves and chemical-resistant clothing to prevent skin exposure.	
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded, or irritation is experienced. A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 standards is required when respirators are warranted.	
General Safety	An eyewash station and safety shower must be readily available in the immediate work area.	

Operational and Disposal Plans

Standard Operating Procedure for Handling 1-Bromonaphthalene

The following diagram outlines the standard procedure for the safe handling of **1-Bromonaphthalene** in the laboratory.

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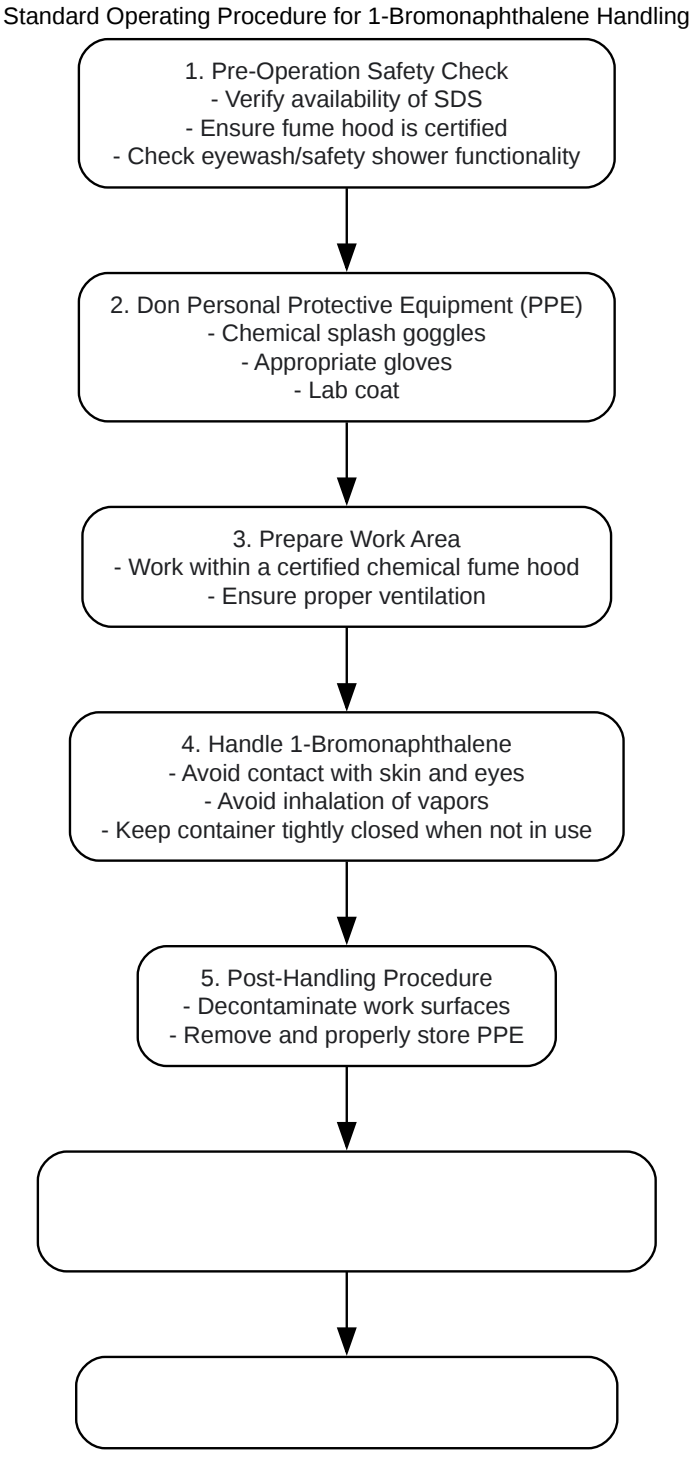

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Caption: Standard Operating Procedure for Handling **1-Bromonaphthalene**.

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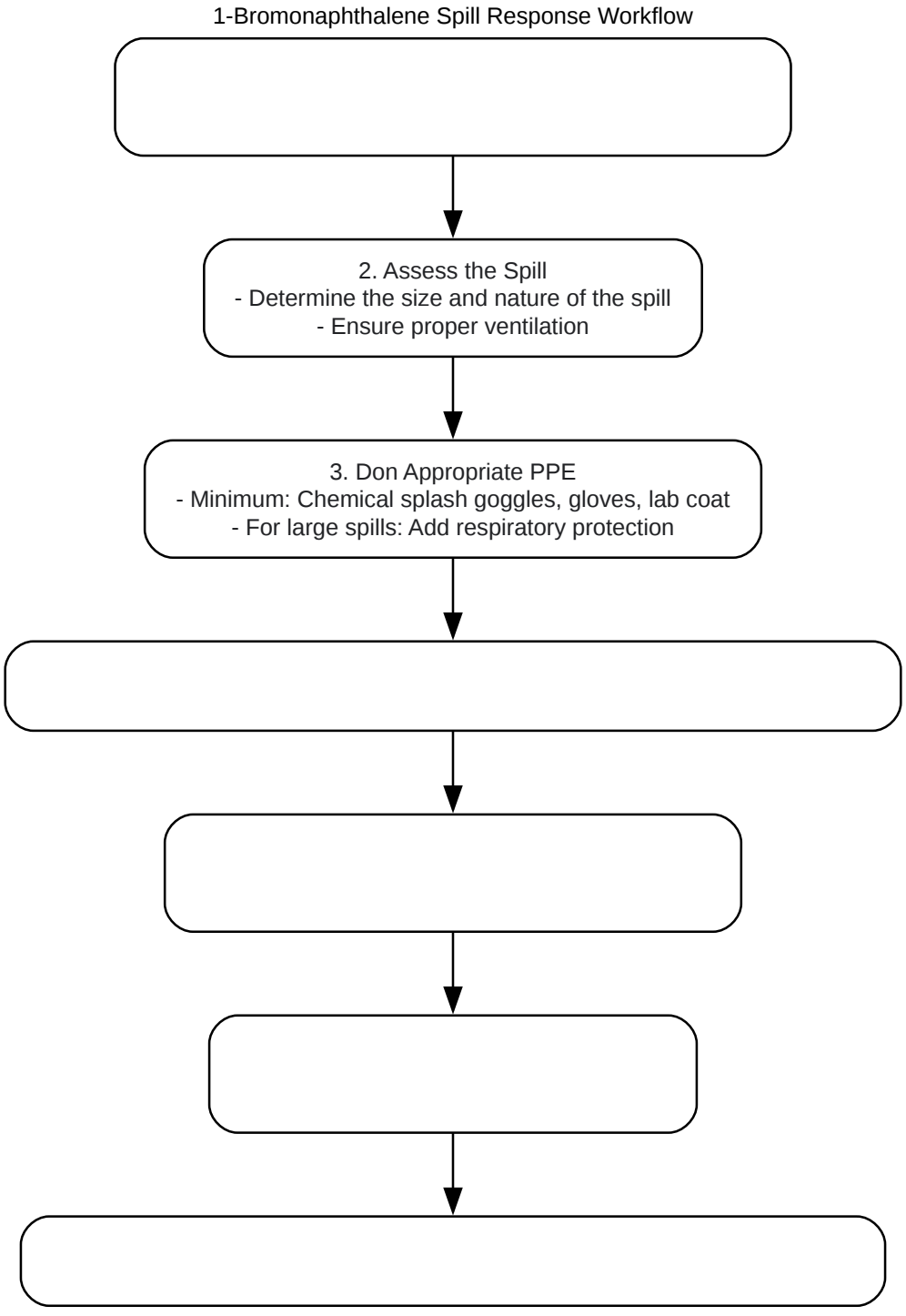
Spill Response Protocol

In the event of a **1-Bromonaphthalene** spill, follow the steps outlined in the diagram below.



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